

Application Note: ^1H NMR Analysis of 1-Phenylpiperazinium Chloride

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Compound of Interest

Compound Name: 1-Phenylpiperazinium chloride

CAS No.: 2210-93-7

Cat. No.: B1222861

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Introduction

1-Phenylpiperazinium chloride is the hydrochloride salt of 1-phenylpiperazine, a key intermediate in the synthesis of numerous pharmaceuticals, including antipsychotic and antidepressant drugs. Its purity and structural integrity are paramount for the quality and efficacy of the final active pharmaceutical ingredient (API). ^1H Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous structural elucidation and purity assessment of organic molecules. This application note provides a comprehensive guide to the ^1H NMR analysis of **1-phenylpiperazinium chloride**, detailing the theoretical basis, a step-by-step experimental protocol, and an in-depth guide to spectral interpretation. This document is intended for researchers, scientists, and drug development professionals involved in the synthesis, quality control, and analysis of piperazine-containing compounds.

Theoretical Basis: Understanding the ^1H NMR Spectrum of 1-Phenylpiperazinium Chloride

The ^1H NMR spectrum of **1-phenylpiperazinium chloride** is characterized by signals arising from the protons of the phenyl group and the piperazinium ring. The chemical structure and proton labeling are shown below:

Caption: Chemical structure of the 1-phenylpiperazinium cation with proton designations.

Expected Chemical Shifts

The protonation of the nitrogen atom at the 4-position of the piperazine ring to form the hydrochloride salt significantly influences the chemical shifts of the adjacent protons compared to the free base, 1-phenylpiperazine.[1] This is due to the electron-withdrawing inductive effect of the positively charged nitrogen atom, which deshields the neighboring protons, causing them to resonate at a higher chemical shift (further downfield).

The aromatic protons on the phenyl ring will appear in the typical aromatic region of the spectrum. The protons on the piperazinium ring are expected to be shifted downfield compared to the neutral 1-phenylpiperazine.

Proton Designation	Expected Chemical Shift (δ , ppm) in DMSO- d_6	Multiplicity	Integration
Phenyl H (ortho, meta, para)	6.9 - 7.4	Multiplet (m)	5H
Piperazinium H (positions 2, 6)	~3.3 - 3.5	Triplet (t) or Multiplet (m)	4H
Piperazinium H (positions 3, 5)	~3.1 - 3.3	Triplet (t) or Multiplet (m)	4H
N-H (Ammonium)	9.0 - 10.0 (broad)	Singlet (s)	2H

Note: These are predicted values. Actual chemical shifts can vary depending on the solvent, concentration, and instrument.

Coupling Constants (J)

The piperazinium ring is expected to adopt a chair conformation. The coupling constants between adjacent protons are dependent on their dihedral angle, as described by the Karplus relationship.^{[2][3]}

- Axial-Axial ($^3J_{aa}$): Typically large, around 10-13 Hz.
- Axial-Equatorial ($^3J_{ae}$): Typically small, around 2-5 Hz.
- Equatorial-Equatorial ($^3J_{ee}$): Typically small, around 2-5 Hz.
- Geminal (2J): Typically around 12-15 Hz.

These coupling patterns can provide valuable information about the conformation of the piperazinium ring.

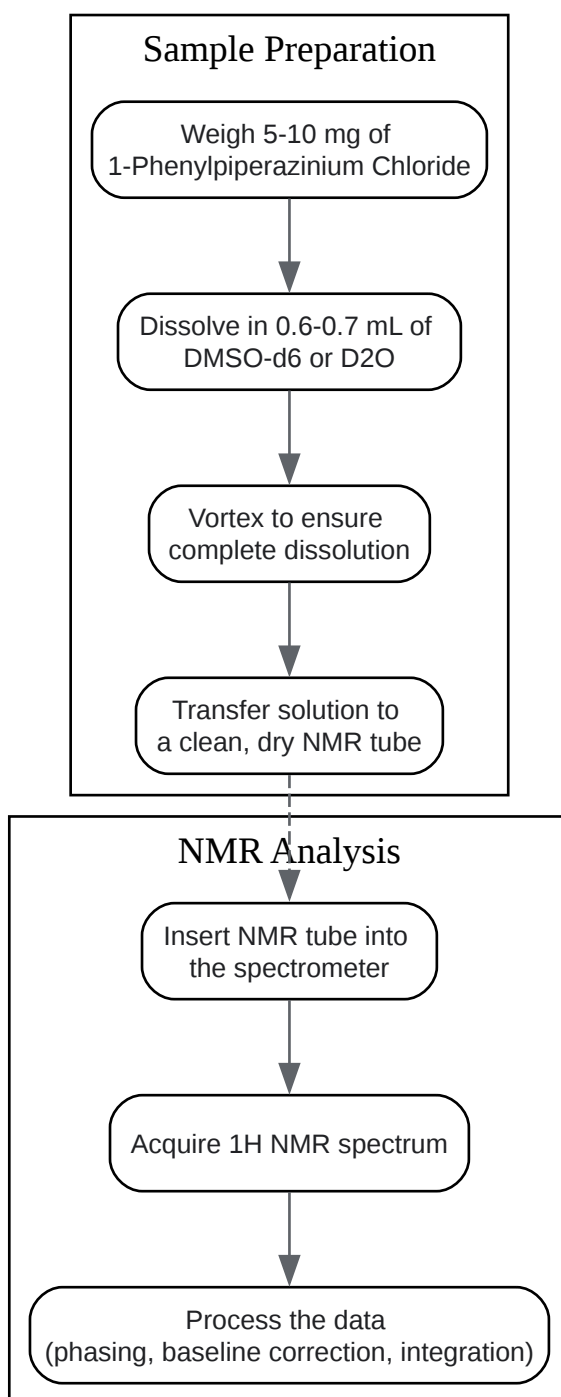
Experimental Protocol

This section provides a detailed, step-by-step methodology for the preparation and ^1H NMR analysis of a **1-phenylpiperazinium chloride** sample.

Materials and Equipment

- **1-Phenylpiperazinium chloride** sample
- Deuterated dimethyl sulfoxide (DMSO-d_6) or Deuterium Oxide (D_2O)
- NMR tubes (5 mm)
- Pipettes and tips
- Vortex mixer
- NMR spectrometer (e.g., 400 MHz or higher)

Sample Preparation Workflow



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Caption: Workflow for preparing and analyzing a **1-phenylpiperazinium chloride** sample for ^1H NMR.

Detailed Protocol Steps

- **Sample Weighing:** Accurately weigh 5-10 mg of the **1-phenylpiperazinium chloride** sample into a clean, dry vial.
- **Solvent Addition:** Add approximately 0.6-0.7 mL of deuterated solvent (DMSO-d₆ is recommended due to its ability to dissolve a wide range of organic salts and its non-exchangeable proton signal). D₂O can also be used, but the N-H protons will exchange with deuterium and will not be observed.
- **Dissolution:** Vortex the vial for 30-60 seconds to ensure the sample is completely dissolved. A clear, homogeneous solution is essential for high-quality NMR spectra.
- **Transfer to NMR Tube:** Using a clean pipette, transfer the solution into a 5 mm NMR tube. Avoid introducing any particulate matter into the tube.
- **Instrument Setup:** Insert the NMR tube into the spectrometer.
- **Data Acquisition:**
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Set the appropriate acquisition parameters (e.g., spectral width, number of scans, relaxation delay). A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.
- **Data Processing:**
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the spectrum to ensure all peaks are in the absorptive mode.
 - Perform baseline correction to obtain a flat baseline.
 - Calibrate the chemical shift scale by setting the residual solvent peak to its known value (e.g., DMSO-d₅ at δ 2.50 ppm).
 - Integrate all the signals in the spectrum.

Data Analysis and Interpretation

A representative ^1H NMR spectrum of 1-phenylpiperazine (the free base) is often acquired in CDCl_3 .^[4] However, for the hydrochloride salt, a polar aprotic solvent like DMSO-d_6 is more suitable.

Analysis of the Phenyl Region (δ 6.9 - 7.4 ppm)

The signals for the five protons on the phenyl ring will appear as a complex multiplet in this region. The integration of this region should correspond to 5 protons.

Analysis of the Piperazinium Region (δ 3.1 - 3.5 ppm)

The eight protons on the piperazinium ring are diastereotopic and will give rise to two distinct multiplets.

- Protons at C2 and C6: These four protons are adjacent to the nitrogen atom attached to the phenyl group. They are expected to appear as a triplet or a more complex multiplet around δ 3.3-3.5 ppm, integrating to 4H.
- Protons at C3 and C5: These four protons are adjacent to the protonated nitrogen atom. Due to the strong electron-withdrawing effect of the N^+H_2 group, these protons will be shifted downfield compared to the free base, appearing as a triplet or multiplet around δ 3.1-3.3 ppm, integrating to 4H.

Analysis of the N-H Protons (δ 9.0 - 10.0 ppm)

In DMSO-d_6 , the two protons on the positively charged nitrogen atom will typically appear as a broad singlet in the downfield region of the spectrum. The integration of this signal should correspond to 2 protons. The broadness is due to quadrupolar relaxation and potential chemical exchange. If D_2O is used as the solvent, this peak will not be observed due to H-D exchange.

Troubleshooting and Best Practices

- Poor Resolution: Ensure the sample is fully dissolved and free of any particulate matter. Re-shimming the magnet can also improve resolution.

- Inaccurate Integration: Ensure a sufficient relaxation delay (D1) is used during acquisition to allow for full relaxation of all protons.
- Solvent Selection: If the sample is not soluble in DMSO-d₆, other polar deuterated solvents such as D₂O or methanol-d₄ can be considered. Be aware of the potential for H-D exchange with labile protons (N-H).
- Reference Standard: For quantitative NMR (qNMR), a certified internal standard should be used.

Conclusion

¹H NMR spectroscopy is an indispensable tool for the structural verification and purity assessment of **1-phenylpiperazinium chloride**. By following the detailed protocol and understanding the principles of spectral interpretation outlined in this application note, researchers can confidently analyze their samples, ensuring the quality and integrity of this important pharmaceutical intermediate.

References

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Sources

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